

Safe handling and storage of diethyl fluoromalonate

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Compound of Interest

Compound Name: Diethyl fluoro(nitro)propanedioate

Cat. No.: B8705010

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Technical Support Center: Diethyl Fluoromalonate

This guide provides essential information for researchers, scientists, and drug development professionals on the safe handling and storage of diethyl fluoromalonate.

Frequently Asked Questions (FAQs)

Q1: What is diethyl fluoromalonate and what are its primary applications?

A1: Diethyl fluoromalonate (CAS No. 685-88-1) is a fluorinated organic compound used as a versatile intermediate in organic synthesis.^[1] Its unique structure makes it a valuable building block in the pharmaceutical and agrochemical industries for synthesizing novel compounds with enhanced biological activity.^[1] It is also used in the creation of specialty fine chemicals.^[1]

Q2: What are the main hazards associated with diethyl fluoromalonate?

A2: Diethyl fluoromalonate is a combustible liquid that can cause severe skin burns and serious eye damage.^{[2][3]} It may also cause respiratory irritation.^[2] It is classified as a lachrymator, meaning it can induce tearing.^{[2][4]} Upon combustion, it can produce hazardous decomposition products such as carbon oxides and hydrogen fluoride.^[2]

Q3: What personal protective equipment (PPE) is required when handling diethyl fluoromalonate?

A3: When handling diethyl fluoromalonate, it is crucial to wear appropriate personal protective equipment to prevent exposure. This includes:

- Eye/Face Protection: Chemical safety goggles or a face shield.[2]
- Hand Protection: Chemical-resistant gloves.[2]
- Skin and Body Protection: A lab coat or other suitable protective clothing.[2]
- Respiratory Protection: In case of inadequate ventilation, a respirator should be worn.[2]

Q4: How should diethyl fluoromalonate be stored?

A4: Diethyl fluoromalonate should be stored in a dry, cool, and well-ventilated area in a tightly closed container.[2][4] It is sensitive to moisture and should be kept under an inert gas.[2] Keep it away from ignition sources, strong bases, and strong oxidizing agents.[2]

Q5: What should I do in case of a spill?

A5: For a small spill, absorb it with a dry chemical absorbent. For a large spill, dike the area and use a pump or vacuum to collect the material, followed by absorption of the remainder.[2] Use non-sparking, explosion-proof equipment.[2] Ensure the area is well-ventilated.[2] All contaminated materials should be placed in a suitable container for disposal.[2]

Q6: What are the proper disposal methods for diethyl fluoromalonate waste?

A6: Diethyl fluoromalonate waste should be disposed of in accordance with local, state, and federal regulations. It is recommended to use a licensed professional waste disposal service.[2] The material may be removed to an authorized incinerator equipped with an afterburner and a flue gas scrubber.[2]

Troubleshooting Guide

Scenario 1: I accidentally splashed a small amount of diethyl fluoromalonate on my gloved hand.

- Action: Immediately remove the contaminated glove and wash your hands thoroughly with soap and water.[2] Observe the skin for any signs of irritation. Even if no irritation is

immediately apparent, it is good practice to wash the affected area.

Scenario 2: While working in the fume hood, I noticed a strong, irritating odor that I suspect is diethyl fluoromalonate vapor.

- Action:
 - Ensure the fume hood sash is at the proper working height to maximize containment.
 - Check for any open containers or spills within the hood.
 - If the odor persists, and you suspect a leak or significant vapor release, evacuate the immediate area and inform your supervisor or safety officer. Do not re-enter until the area has been assessed and deemed safe.

Scenario 3: I am setting up a reaction and am unsure about the compatibility of diethyl fluoromalonate with a specific reagent.

- Action: Consult the Safety Data Sheet (SDS) for diethyl fluoromalonate, specifically the section on "Reactivity and Stability" or "Incompatible Materials." Diethyl fluoromalonate is incompatible with strong bases and strong oxidizing agents.^[2] If you are still uncertain, consult with a more experienced colleague, your principal investigator, or your institution's chemical safety officer before proceeding.

Scenario 4: After my experiment, I have a small amount of unreacted diethyl fluoromalonate. Can I neutralize it myself for disposal?

- Action: It is not recommended to attempt to neutralize chemical waste unless you are following a specifically approved and documented procedure for your institution. Waste disposal should be handled by trained personnel. Collect the unreacted diethyl fluoromalonate in a properly labeled waste container and follow your institution's guidelines for hazardous waste pickup.

Quantitative Data

Property	Value
Molecular Formula	C7H11FO4
Molecular Weight	178.16 g/mol
Appearance	Clear colorless to pale yellow liquid[5]
Boiling Point	121-122 °C at 30 mm Hg
Density	1.129 g/mL at 25 °C
Flash Point	62 °C (143.6 °F)
Solubility	Soluble in organic solvents like ethanol and acetone; limited solubility in water.[1]
Refractive Index	n _{20/D} 1.407

Experimental Protocols & Workflows

General Synthesis of Diethyl Fluoromalonate

This protocol is a general example of a synthetic route to produce diethyl fluoromalonate.

Materials:

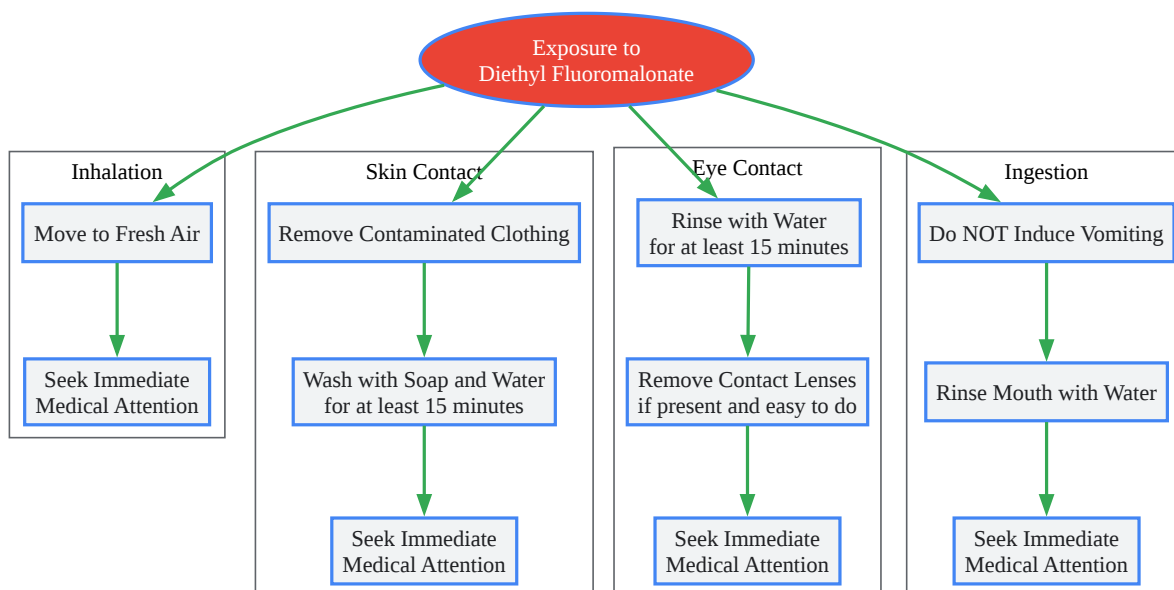
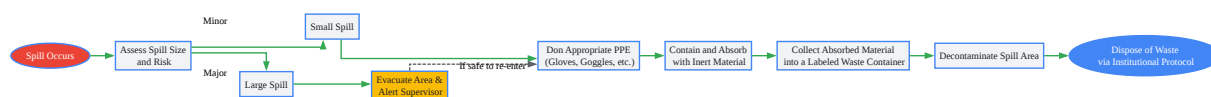
- Diethyl malonate
- Iodosylbenzene (PhIO)
- Triethylamine pentahydrogen fluoride salt (Et₃N·5HF)
- 1,2-dichloroethane (DCE)
- Saturated aqueous sodium bicarbonate (NaHCO₃) solution
- Dichloromethane (CH₂Cl₂)
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate (Na₂SO₄)

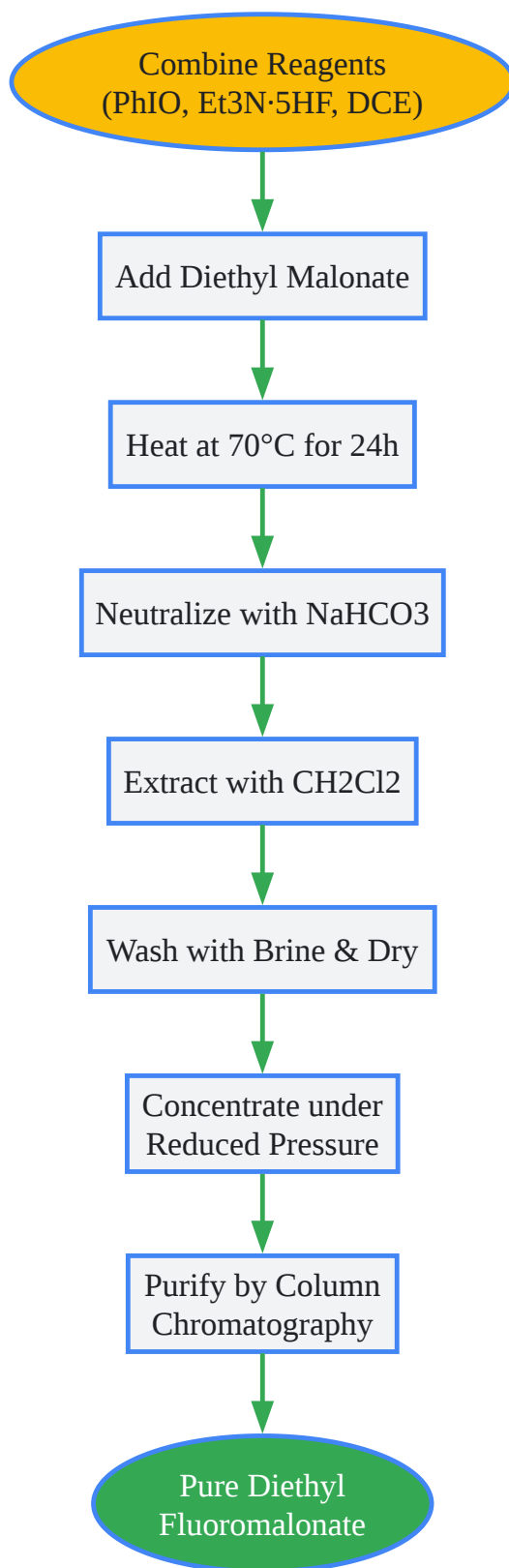
- Teflon test tube or appropriate reaction vessel
- Stirring apparatus
- Heating apparatus (e.g., oil bath)
- Separatory funnel
- Rotary evaporator
- Silica gel for column chromatography
- Hexane and dichloromethane for elution

Procedure:

- In a Teflon test tube, combine iodosylbenzene (2.5 mmol) and triethylamine pentahydrogen fluoride salt (4.0 mmol) in 1,2-dichloroethane (1 mL).[\[1\]](#)
- Stir the mixture at room temperature for 15 minutes.[\[1\]](#)
- Add diethyl malonate (1.0 mmol) and an additional 1 mL of 1,2-dichloroethane to the reaction mixture.[\[1\]](#)
- Seal the test tube and heat the reaction at 70°C for 24 hours with stirring.[\[1\]](#)
- After cooling to room temperature, neutralize the reaction mixture with a saturated aqueous solution of sodium bicarbonate.[\[1\]](#)
- Extract the product with dichloromethane (3 x 10 mL).[\[1\]](#)
- Combine the organic layers and wash with brine (20 mL).[\[1\]](#)
- Dry the organic layer over anhydrous sodium sulfate.[\[1\]](#)
- Filter and concentrate the solution under reduced pressure to obtain the crude product.[\[1\]](#)
- Purify the crude product by silica gel column chromatography using a hexane-dichloromethane eluent system to yield pure diethyl fluoromalonate.[\[1\]](#)

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